

# Application Note: Preparation of Bio-Based Polyamides from Erucic Acid Derivatives

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## Compound of Interest

Compound Name: *Tridecanediamide*

CAS No.: 89790-14-7

Cat. No.: B8573948

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## Abstract

This guide details the synthesis of high-performance, fully bio-based polyamides (Nylons) utilizing erucic acid (

-13-docosenoic acid) as the primary feedstock.[1] Erucic acid, extracted from high-erucic acid rapeseed (HEAR) or *Crambe abyssinica*, serves as a precursor for long-chain dicarboxylic acids (Brassylic acid, C13) and diamines (1,13-tridecanediamine). The resulting polyamides (e.g., PA 13,13) exhibit superior hydrophobicity, chemical resistance, and dimensional stability compared to conventional PA 6 or PA 6,6, making them ideal candidates for precision medical tubing, drug delivery matrices, and engineering thermoplastics.

## Introduction & Strategic Rationale

### The Erucic Acid Advantage

Erucic acid is a C22 monounsaturated fatty acid.[1][2][3][4] Its strategic value lies in the position of the double bond at C13. Oxidative cleavage at this site yields Brassylic Acid (tridecanedioic acid), a C13 linear dicarboxylic acid. Unlike shorter chain bio-diacids (e.g., sebacic acid, C10), brassylic acid imparts lower moisture absorption and higher impact strength to the final polymer due to the lower density of amide groups per unit length.

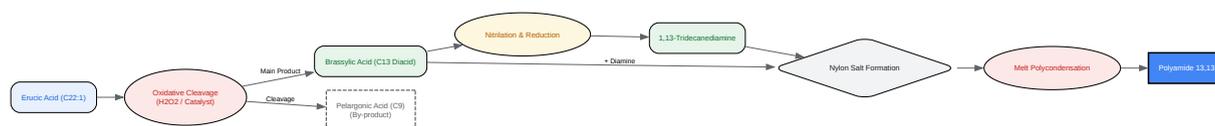
## Target Polymer Architecture

This protocol focuses on the synthesis of Polyamide 13,13 (PA 13,13), a fully bio-based homopolymer derived entirely from erucic acid derivatives.

- Monomer A: Brassylic Acid (C13 Diacid)
- Monomer B: 1,13-Tridecanediamine (C13 Diamine – synthesized from Brassylic acid via nitrile reduction)

## Chemical Pathway Visualization

The following diagram outlines the transformation from biomass to polymer.



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Figure 1: Synthetic pathway from Erucic Acid to Polyamide 13,13.

## Protocol Phase I: Monomer Synthesis (Oxidative Cleavage)

Objective: Isolate high-purity Brassylic Acid from Erucic Acid. Mechanism: Catalytic oxidative cleavage of the alkene unsaturation.

### Materials

- Feedstock: Technical grade Erucic Acid (>90% purity).
- Oxidant: Hydrogen Peroxide (30% w/v) or Ozone (

). Note: This protocol uses the catalytic route for lab-scale safety and accessibility.

- Catalyst: Tungstic Acid ( ) or Phosphotungstic Acid.
- Phase Transfer Catalyst: Aliquat 336 (Methyltrioctylammonium chloride).

## Step-by-Step Methodology

- Reactor Setup: Equip a 1L jacketed glass reactor with a mechanical stirrer, reflux condenser, and temperature probe.
- Charge: Add 0.1 mol Erucic Acid and 0.002 mol Tungstic Acid catalyst.
- Oxidant Addition: Add 30% (4 molar equivalents relative to alkene).
- Reaction: Heat to 85°C under vigorous stirring (500 RPM). The reaction is biphasic; vigorous stirring is critical for mass transfer.
- Duration: Maintain reaction for 6–8 hours. The yellow tungstic acid will turn colorless (peroxo-species) during the active phase.
- Work-up:
  - Cool the mixture to 4°C. Brassylic acid (Melting Point ~112°C) will precipitate as a white solid.
  - Pelargonic acid (liquid) remains in the filtrate.
  - Filter the solid crude Brassylic acid.
- Purification (Critical): Recrystallize twice from a mixture of Ethanol:Water (30:70 v/v).
  - Quality Check: Purity must be >99.5% by GC-MS or HPLC. Impurities causing chain termination (mono-acids) must be removed.

## Protocol Phase II: Polymerization (Melt Polycondensation)

Objective: Synthesize high molecular weight PA 13,13. Method: Two-stage Melt Polycondensation (Pre-polymerization

Vacuum Finishing).

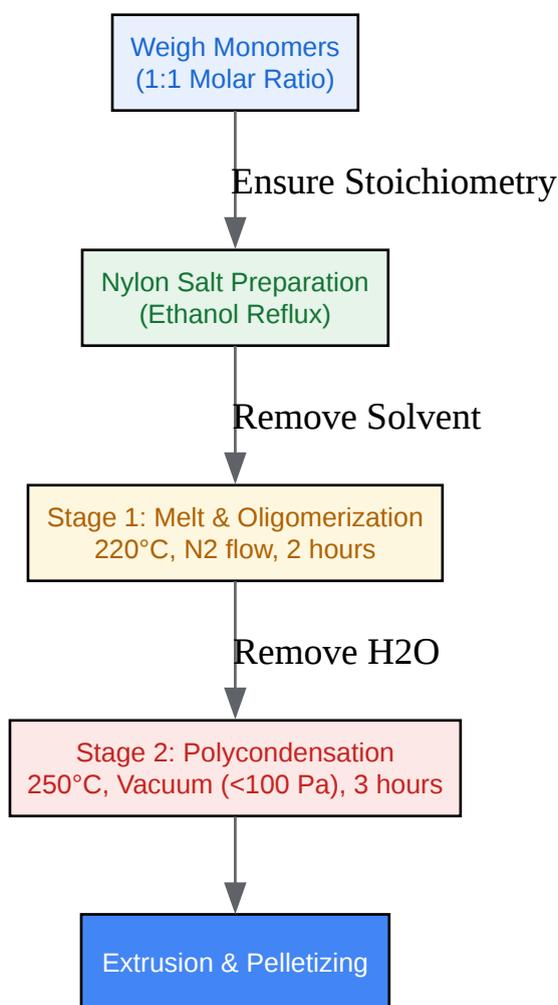
### Experimental Setup

- Vessel: 316 Stainless Steel Autoclave or heavy-walled glass reactor with helical ribbon impeller (for high viscosity).
- Atmosphere: High-purity Nitrogen ( ).
- Vacuum System: Capable of reaching  $< 100$  Pa ( $< 1$  mbar).

### Reagents

- Monomer A: Purified Brassylic Acid.
- Monomer B: 1,13-Tridecanediamine (Stoichiometric 1:1 ratio).
- Catalyst: Sodium Hypophosphite ( ), 0.1 wt% (Antioxidant and catalyst).

### Workflow Diagram



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Figure 2: Polymerization workflow for PA 13,13.

## Detailed Protocol

### Step 1: Nylon Salt Preparation (The "Self-Validating" Step)

Why this step? Direct mixing of molten acid and amine can lead to volatilization of the amine before reaction, upsetting stoichiometry. Making the salt fixes the 1:1 ratio.

- Dissolve Brassylic Acid in boiling ethanol.
- Add equimolar 1,13-Tridecanediamine slowly.
- Cool to room temperature. The "Nylon 13,13 Salt" will precipitate.

- Filter and dry. Verify melting point of the salt (typically distinct from monomers).

## Step 2: Melt Polymerization[5]

- Loading: Charge the Nylon Salt and Sodium Hypophosphite catalyst into the reactor.
- Inerting: Cycle Vacuum/Nitrogen 3 times to remove all oxygen. Oxygen causes yellowing and degradation.
- Oligomerization (Atmospheric):
  - Heat to 220°C under continuous flow.
  - Water vapor will evolve. Maintain for 90–120 minutes.
  - Checkpoint: The melt should be clear and homogeneous.
- Polycondensation (Vacuum):
  - Increase temperature to 250°C.
  - Apply vacuum gradually (over 30 mins) to prevent foaming, reaching < 100 Pa.
  - Hold for 2–4 hours.
  - Torque Monitoring: Stop reaction when stirrer torque reaches the plateau corresponding to desired molecular weight (approx. 15,000–25,000 g/mol ).
- Discharge: Extrude the polymer melt into a water bath and pelletize.

## Characterization & Properties

### Expected Properties Data

The following table contrasts PA 13,13 (Bio-based) with standard PA 6 (Petrochemical).

Property	PA 13,13 (Erucic Derived)	PA 6 (Standard)	Implication
Melting Point ( )	174 – 180°C	220°C	Lower processing energy; wider processing window.
Glass Transition ( )	~45°C	~50°C	Excellent flexibility at room temperature.
Water Absorption (Sat.)	< 1.5%	> 9.0%	Critical Advantage: Dimensional stability in humid environments/body fluids.
Density	1.02 g/cm <sup>3</sup>	1.14 g/cm <sup>3</sup>	Lightweighting applications.
Bio-Carbon Content	100%	0%	Sustainability compliance (ISO 16620).

## Analytical Methods

- Molecular Weight: Gel Permeation Chromatography (GPC) in Hexafluoroisopropanol (HFIP).
- Thermal Transitions: Differential Scanning Calorimetry (DSC), Heat/Cool/Heat cycle at 10°C/min.
- Structure:
  - NMR (in
  - or TFA-d) to verify the amide linkage and absence of end-group impurities.

## Troubleshooting & Optimization (Expert Insights)

- Problem: Polymer is discolored (Yellow/Brown).

- Root Cause:[2][4][6][7][8][9][10] Oxidation during polymerization or amine oxidation prior to reaction.
- Fix: Ensure strict purging (<10 ppm). Increase Sodium Hypophosphite loading to 0.2%.
- Problem: Low Molecular Weight (Brittle polymer).
  - Root Cause:[2][4][6][7][8][9][10] Stoichiometric imbalance (loss of diamine) or insufficient water removal.
  - Fix: Use the "Salt Method" described above. Check vacuum trap efficiency (water removal drives the equilibrium).
- Problem: "Fish eyes" or gels in the melt.
  - Root Cause:[2][4][6][7][8][9][10] Crosslinking due to impurities (tri-functional acids) or overheating (>280°C).
  - Fix: Verify Brassylic Acid purity (>99.5%). Limit max temperature to 255°C.

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